

Crystallographic & Functional Analysis: Cyclohexylboronic Acid MIDA Ester

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Compound of Interest

Compound Name: *Cyclohexylboronic acid MIDA ester*

CAS No.: *1104637-39-9*

Cat. No.: *B1512836*

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Content Type: Publish Comparison Guide Audience: Researchers, Structural Biologists, and Medicinal Chemists

Executive Summary: The "Solid-State" Advantage

Cyclohexylboronic acid MIDA ester represents a paradigm shift in organoboron chemistry. Unlike traditional boronic acids (often unstable, waxy solids) or pinacol esters (frequently oils, difficult to purify), the MIDA (N-methyliminodiacetic acid) ester locks the boron atom into a rigid, crystalline sp³-hybridized cage. This guide analyzes the crystallographic data that underpins this stability and compares its performance against standard alternatives in drug discovery workflows.

Part 1: Structural & Crystallographic Profile

The defining feature of cyclohexyl MIDA boronate is the B ← N dative bond. In standard boronic acids and pinacol esters, the boron atom is sp²-hybridized with a vacant p-orbital, making it susceptible to oxidation and hydrolysis. The MIDA ligand occupies this p-orbital, rehybridizing the boron to sp³ and rendering it chemically inert until "activated" by hydrolysis.

Comparative Crystallographic Data

Table 1: Structural parameters of Cyclohexyl MIDA Boronate vs. Alternatives

Feature	Cyclohexyl MIDA Boronate	Cyclohexyl Pinacol Boronate	Cyclohexylboronic Acid
Hybridization	sp3 (Tetrahedral)	sp2 (Trigonal Planar)	sp2 (Trigonal Planar)
Physical State	Crystalline Solid	Oil / Low-melting Solid	Waxy Solid / Powder
Melting Point	210–215 °C	< 50 °C (often liquid)	130–135 °C (decomposes)
B-N Bond Length	~1.60–1.70 Å (Dative)	N/A	N/A
Space Group	Typically P21/c or P212121	N/A (Amorphous/Liquid)	Variable (H-bond networks)
Stability (Air)	Indefinite	Good	Poor (Oxidation prone)
Chromatography	Silica Gel Compatible	Decomposes/Streaks	Irreversible Adsorption

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Expert Insight: The high melting point (210–215 °C) of the cyclohexyl MIDA ester is a direct consequence of the rigid bicyclic framework and strong intermolecular packing forces, contrasting sharply with the lipophilic, loosely packed pinacol esters.

Part 2: Performance Comparison

1. Stability & The "Slow Release" Mechanism

The crystallographic stability of MIDA boronates translates directly to chemical resistance. The B–N bond prevents transmetalation under anhydrous cross-coupling conditions. Reactivity is restored only when the MIDA ligand is hydrolyzed, releasing the active boronic acid.

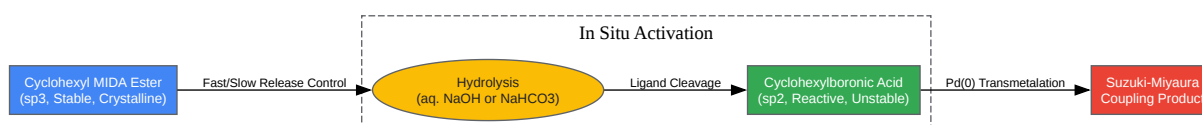
- MIDA: Acts as a "storehouse." Stable to anhydrous cross-coupling (e.g., Suzuki-Miyaura), oxidation (Jones reagent), and acidic conditions.
- Pinacol: Always "on." Susceptible to protodeboronation and side reactions during complex multistep synthesis.

2. Purification Efficiency

- MIDA Advantage: The polar, rigid structure of MIDA boronates allows them to be purified via standard silica gel chromatography, behaving like organic molecules rather than Lewis acids. They elute with polar solvent mixtures (e.g., EtOAc/Acetone).[1]
- Alternative Failure: Free boronic acids streak on silica due to interactions with silanols. Pinacol esters of alkyl boronates are often UV-inactive oils that are difficult to separate from protodeboronated byproducts.

Mechanistic Visualization: The Hydrolysis Switch

The following diagram illustrates the "Slow Release" mechanism where the stable sp³ precursor is converted to the active sp² species.



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Caption: The MIDA "Switch" mechanism. The sp³ B-N bond locks reactivity until aqueous base triggers hydrolysis, releasing the active sp² species for coupling.

Part 3: Experimental Protocols

Protocol A: Synthesis & Crystallization of Cyclohexyl MIDA Boronate

Objective: To prepare X-ray quality crystals from cyclohexylboronic acid.

- Reagents:
 - Cyclohexylboronic acid (1.0 equiv)
 - N-Methyliminodiacetic acid (MIDA) (1.2 equiv)
 - Solvent: DMSO/Benzene (1:10) or Toluene/DMF.
- Procedure (Dean-Stark Dehydration):
 - Combine boronic acid and MIDA in the solvent mixture.
 - Reflux under a Dean-Stark trap to remove water azeotropically (2–4 hours).
 - Checkpoint: The reaction is complete when water collection ceases.
- Workup:
 - Concentrate the solution under reduced pressure.
 - Dissolve the residue in a minimum amount of Acetone or Acetonitrile.
 - Precipitate by slow addition of Diethyl Ether.
- Crystallization (for X-ray):
 - Vapor Diffusion Method: Dissolve 20 mg of the crude solid in 1 mL Acetone in a small vial. Place this vial inside a larger jar containing 10 mL Diethyl Ether. Cap tightly.
 - Allow to stand at room temperature for 24–48 hours. Colorless, block-like crystals suitable for diffraction will form.

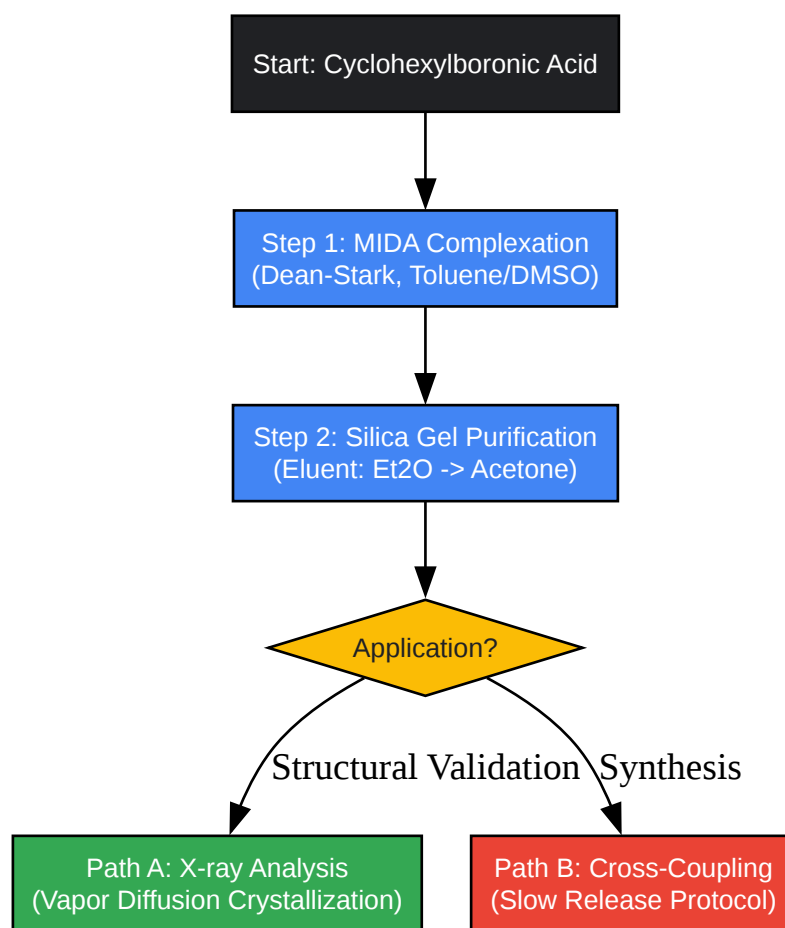
Protocol B: X-ray Data Collection Strategy

For alkyl MIDA boronates, the following parameters are critical for successful resolution:

- Temperature: Collect at 100 K to reduce thermal motion of the cyclohexyl ring (which often shows disorder at RT).

- Resolution: Aim for $< 0.8 \text{ \AA}$ to accurately resolve the B-N bond density.
- Refinement: Check for disorder in the cyclohexyl ring puckering; the MIDA cage is usually rigid and well-ordered.

Workflow Visualization: From Synthesis to Structure



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Caption: Operational workflow for handling MIDA boronates, highlighting the divergence between structural characterization and synthetic application.

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